

In-depth Technical Guide: Molecular Weight of (R)-1-N-Boc-3-cyanopiperidine

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Compound of Interest

Compound Name: *1-N-Boc-3-cyanopiperidine*

Cat. No.: *B105675*

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This guide provides a detailed breakdown of the molecular weight of **(R)-1-N-Boc-3-cyanopiperidine**, a key intermediate in the synthesis of various pharmaceutical compounds. The information is intended for researchers, scientists, and professionals in the field of drug development.

Molecular Composition and Weight

(R)-1-N-Boc-3-cyanopiperidine is a derivative of piperidine characterized by a tert-butyloxycarbonyl (Boc) protecting group at the nitrogen and a cyano group at the 3-position with R-stereochemistry. Its chemical properties and molecular weight are fundamental for stoichiometric calculations in synthetic organic chemistry.

Molecular Formula and Weight Summary

The molecular formula for **(R)-1-N-Boc-3-cyanopiperidine** is $C_{11}H_{18}N_2O_2$.^{[1][2][3][4]} The precise molecular weight is 210.277 g/mol, though it is often cited as 210.27 g/mol for practical laboratory use.^{[1][2][3][4]}

Table 1: Elemental Composition of **(R)-1-N-Boc-3-cyanopiperidine**

Element	Symbol	Count	Atomic Weight (g/mol)	Total Weight (g/mol)
Carbon	C	11	12.011	132.121
Hydrogen	H	18	1.008	18.144
Nitrogen	N	2	14.007	28.014
Oxygen	O	2	15.999	31.998
Total		210.277		

Note: Atomic weights are based on standard IUPAC values and may vary slightly based on isotopic abundance.[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#)

Logical Relationship of Molecular Weight Calculation

The molecular weight of a compound is the sum of the atomic weights of its constituent atoms. The following diagram illustrates the straightforward relationship for **(R)-1-N-Boc-3-cyanopiperidine**.



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Caption: Workflow for calculating the molecular weight.

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